

Personal protective equipment for handling Meso-Dihydroguaiaretic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Meso-Dihydroguaiaretic Acid

Cat. No.: B198071

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Essential Safety and Handling Guide for Meso-Dihydroguaiaretic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Meso-Dihydroguaiaretic Acid** (also known as Nordihydroguaiaretic Acid or NDGA). Adherence to these protocols is essential for ensuring laboratory safety and minimizing potential risks.

Hazard Identification and Classification

Meso-Dihydroguaiaretic Acid is classified as a hazardous substance.^{[1][2]} It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.^{[1][3][4]} Inhalation of dust may also cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Meso-Dihydroguaiaaretic Acid**.

Property	Value
Molecular Formula	C ₁₈ H ₂₂ O ₄
Molecular Weight	302.36 g/mol
Melting Point/Range	184 - 189 °C / 363.2 - 372.2 °F
Oral LD50 (Rat)	2,000 mg/kg
Intraperitoneal LD50 (Mouse)	75 mg/kg

Source: Compiled from various safety data sheets.[2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Meso-Dihydroguaiaaretic Acid** to prevent skin contact, eye exposure, and inhalation of dust.[1]

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. ^[1] A face shield may be necessary for tasks with a high risk of splashing. ^[1]	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). ^[1] Lab coat or other protective clothing to prevent skin exposure. ^[1]	Gloves should be inspected prior to use and disposed of after contamination in accordance with good laboratory practices. ^[1]
Respiratory Protection	A NIOSH-approved dust respirator or an N95 mask. ^[1]	Required when dusts are generated. Proper fit, maintenance, and cleaning of the respiratory protective device must be ensured. ^[1]

Operational Plan: Safe Handling and Storage

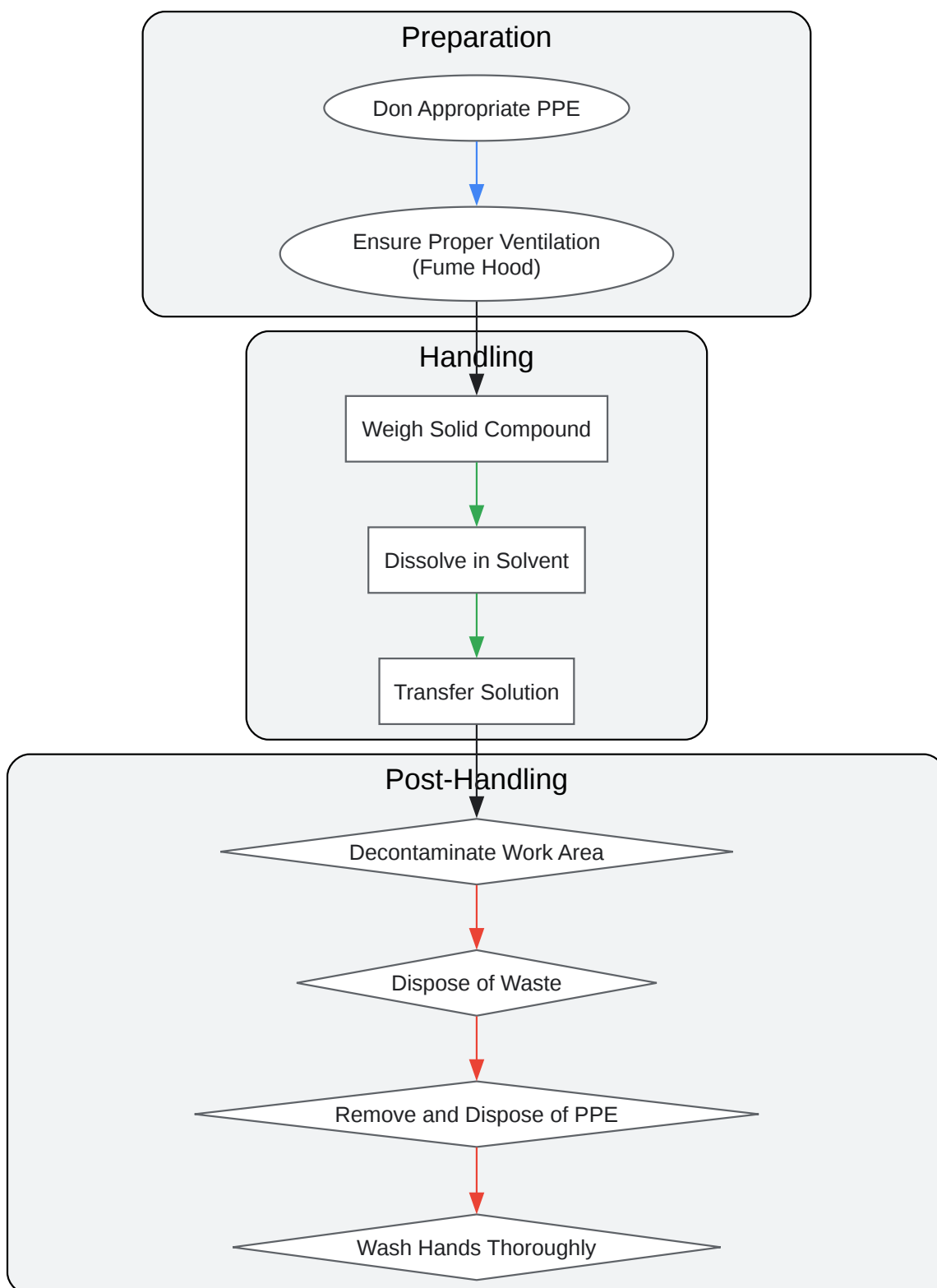
Handling:

- Work in a well-ventilated area, preferably in a laboratory fume hood.^[1]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]
- Wash hands and any exposed skin thoroughly after handling.^{[1][3]}
- Do not eat, drink, or smoke in the work area.^{[1][3]}
- Take precautionary measures against static discharge.^[1]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.^[1]
- For long-term storage, it is recommended to store in a freezer.^{[1][3]}

- Keep away from incompatible materials such as strong oxidizing agents.[1][3]



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Caption: Workflow for handling **Meso-Dihydroguaiaretic Acid**.

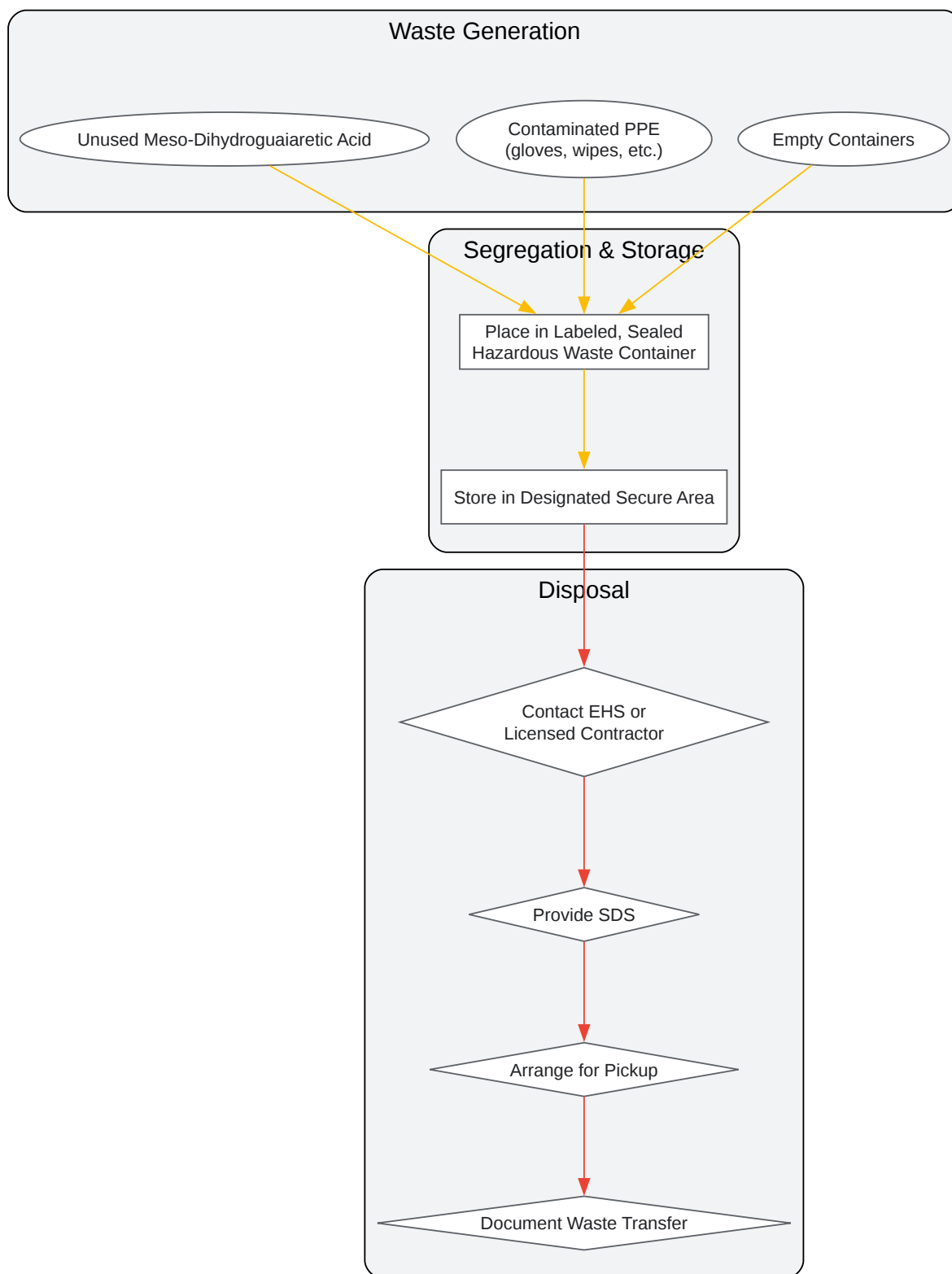
Spill and Disposal Plan

Spill Management:

- Evacuate and Ventilate: Evacuate the immediate area and ensure adequate ventilation.[1]
- Avoid Dust Generation: Take care to avoid creating dust from the spilled material.[1]
- Containment: Wearing appropriate PPE, sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[1]
- Decontamination: Thoroughly clean the spill site.[1]

Disposal:

- Dispose of **Meso-Dihydroguaiaretic Acid** waste, including contaminated materials and containers, at an approved waste disposal plant.[1]
- Disposal must be in accordance with local, state, and federal regulations.[1]
- Do not dispose of down the drain or in regular trash.[2]
- Do not mix with other chemical waste streams unless explicitly permitted.[2]
- Ensure waste containers are tightly closed and stored in a designated, secure waste accumulation area away from incompatible materials.[2]
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor for pickup and provide them with the Safety Data Sheet (SDS).[2]



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Caption: Disposal plan for **Meso-Dihydroguaiaretic Acid** waste.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. fishersci.com [fishersci.com]
- 4. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Meso-Dihydroguaiaretic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b198071#personal-protective-equipment-for-handling-meso-dihydroguaiaretic-acid]

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